

TC-G 24 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: TC-G 24

Cat. No.: B15619313

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Application Notes and Protocols for TC-G 24

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **TC-G 24**, a potent and selective glycogen synthase kinase-3 β (GSK-3 β) inhibitor, and protocols for its preparation and use in research settings.

Solubility Data

The solubility of **TC-G 24** has been determined in Dimethyl Sulfoxide (DMSO). The data is summarized in the table below for easy reference.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Special Conditions
DMSO	3.31[1][2]	10[1][2]	Gentle warming is recommended[1][2]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **TC-G 24** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TC-G 24**, which can be further diluted for various in vitro and in vivo experimental applications.

Materials:

- **TC-G 24** (Molecular Weight: 330.73 g/mol)[\[1\]](#)[\[2\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or heating block

Procedure:

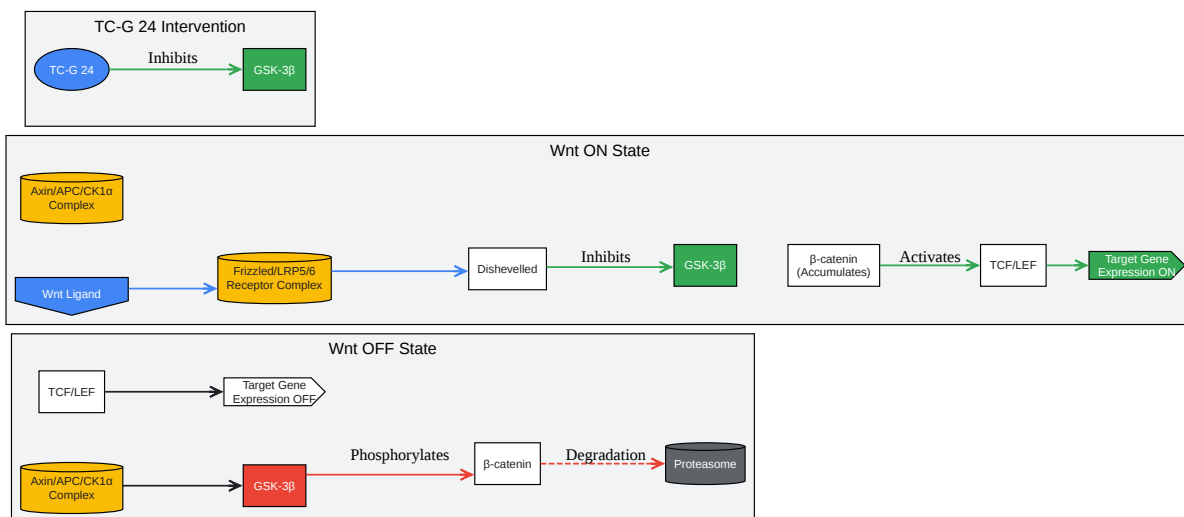
- **Weighing the Compound:** Accurately weigh the desired amount of **TC-G 24** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.31 mg of **TC-G 24**.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial containing the **TC-G 24** powder. For 3.31 mg of **TC-G 24**, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the vial securely and vortex the mixture for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, gentle warming is recommended.[\[1\]](#)[\[2\]](#) Place the vial in a water bath or on a heating block set to a temperature no higher than 37°C.
 - Periodically vortex the solution until the compound is completely dissolved and the solution is clear. Visually inspect the solution against a light source to ensure no solid particles remain.
- **Storage:**
 - For short-term storage (up to 2 weeks), the DMSO stock solution can be stored at 4°C.[\[3\]](#)

- For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes and store at -80°C.[\[3\]](#) Avoid repeated freeze-thaw cycles.

Note on Purity: The purity of **TC-G 24** is reported to be ≥98% by HPLC.[\[1\]](#)[\[2\]](#)

Signaling Pathway

TC-G 24 is a potent inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β), a key enzyme in several signaling pathways.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#) Inhibition of GSK-3 β by **TC-G 24** can modulate downstream cellular processes. The diagram below illustrates the simplified canonical Wnt signaling pathway, where GSK-3 β plays a crucial role in the absence and presence of a Wnt ligand.



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Caption: Wnt signaling pathway modulation by GSK-3β and **TC-G 24**.

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